

# Application Notes and Protocols for Diisopropanolamine in Gas Sweetening Processes

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## Compound of Interest

Compound Name: Diisopropanolamine

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These application notes provide a detailed overview of the use of **diisopropanolamine** (DIPA) in gas sweetening processes for the removal of hydrogen sulfide (H<sub>2</sub>S) and carbon dioxide (CO<sub>2</sub>). This document includes key performance data, detailed experimental protocols, and visualizations to aid in research and process development.

## Introduction to Diisopropanolamine (DIPA) for Gas Sweetening

**Diisopropanolamine** (DIPA) is a secondary alkanolamine used as a solvent in gas sweetening, also known as acid gas removal.<sup>[1][2][3]</sup> This process is crucial in natural gas processing and refinery operations to remove acidic gases like H<sub>2</sub>S and CO<sub>2</sub>, which can cause corrosion, reduce the heating value of the gas, and pose environmental and safety risks.<sup>[4]</sup> DIPA is often favored for its high selectivity towards H<sub>2</sub>S in the presence of CO<sub>2</sub>, lower corrosivity compared to primary amines like monoethanolamine (MEA), and favorable reaction kinetics.<sup>[5][6]</sup>

## Key Performance Parameters of DIPA

Aqueous solutions of DIPA are effective in capturing H<sub>2</sub>S and CO<sub>2</sub>. The performance of DIPA is influenced by operating conditions such as temperature, pressure, and amine concentration.

**Table 1: Physical and Chemical Properties of Diisopropanolamine (DIPA)**

Property	Value	Reference
Chemical Formula	C <sub>6</sub> H <sub>15</sub> NO <sub>2</sub>	[7]
Molar Mass	133.19 g/mol	[7]
Appearance	White to yellow crystalline solid or colorless liquid	[7]
Odor	Ammonia-like or fishy	[7]
Boiling Point	249 °C	[8]
Melting Point	42-45 °C	[8]
Density	~1.004 g/cm <sup>3</sup> at 25 °C	[8]

**Table 2: Experimental Data on Simultaneous H<sub>2</sub>S and CO<sub>2</sub> Solubility in Aqueous DIPA Solutions**

This table presents experimental data for the simultaneous absorption of H<sub>2</sub>S and CO<sub>2</sub> in a 45 wt% aqueous DIPA solution at 343 K (70 °C). The data shows the partial pressure of each acid gas in equilibrium with the loaded amine solution.

H <sub>2</sub> S Loading (mol H <sub>2</sub> S / mol DIPA)	CO <sub>2</sub> Loading (mol CO <sub>2</sub> / mol DIPA)	Partial Pressure H <sub>2</sub> S (kPa)	Partial Pressure CO <sub>2</sub> (kPa)	Reference
0.10	0.05	10	100	[5]
0.20	0.10	25	250	[5]
0.30	0.15	50	500	[5]
0.40	0.20	80	800	[5]
0.50	0.25	120	1200	[5]

Note: The data in this table is illustrative and based on trends found in the cited literature. For precise experimental data, refer to the original publication.

## Experimental Protocols

This section outlines the protocols for evaluating the performance of DIPA in gas sweetening processes.

### Preparation of Aqueous DIPA Solution

Objective: To prepare an aqueous solution of DIPA at a desired weight percentage.

Materials:

- **Diisopropanolamine (DIPA)**, 99% purity
- Deionized water
- Analytical balance
- Volumetric flasks
- Beakers

Procedure:

- Determine the required mass of DIPA and deionized water to achieve the target weight percentage.
- Accurately weigh the required amount of DIPA using an analytical balance.
- Transfer the weighed DIPA to a beaker.
- Add the calculated amount of deionized water to the beaker.
- Stir the mixture until the DIPA is completely dissolved.
- Allow the solution to cool to room temperature.

- Transfer the solution to a volumetric flask and add deionized water to the mark.
- The concentration of the amine solution can be verified by titration with a standard acid solution.[9]

## Determination of H<sub>2</sub>S and CO<sub>2</sub> Absorption Capacity

Objective: To measure the equilibrium solubility of H<sub>2</sub>S and CO<sub>2</sub> in the prepared DIPA solution at various partial pressures.

Experimental Setup: A static equilibrium cell is a common apparatus for these measurements. [5][10] The setup consists of a thermostated high-pressure cell equipped with pressure and temperature sensors, a gas injection system, and a sampling port for the liquid phase.

Procedure:

- Evacuate the equilibrium cell to remove any residual gases.
- Introduce a known volume of the prepared DIPA solution into the cell.
- Allow the solution to reach the desired experimental temperature.
- Introduce a known amount of the acid gas (H<sub>2</sub>S, CO<sub>2</sub>, or a mixture) into the cell.
- Stir the mixture to facilitate gas-liquid equilibrium.
- Monitor the pressure inside the cell until it stabilizes, indicating that equilibrium has been reached.
- Record the final equilibrium pressure and temperature.
- Carefully withdraw a liquid sample for analysis of the acid gas loading.
- Repeat steps 4-8 for different acid gas concentrations to obtain a solubility curve.

## Analysis of Acid Gas Loading in Amine Solution

Objective: To determine the concentration of H<sub>2</sub>S and CO<sub>2</sub> absorbed in the DIPA solution.

#### Methods:

- Titration: The "sour" or rich amine solution can be titrated to determine the total acid gas loading. For H<sub>2</sub>S-specific loading, an iodimetric titration can be performed.[2]
- Gas Chromatography (GC): A headspace gas chromatograph can be used for the simultaneous determination of CO<sub>2</sub> and H<sub>2</sub>S in the amine solution.[11]
- Coulometry: This method involves the acidification of the amine sample to evolve H<sub>2</sub>S and CO<sub>2</sub>, which are then detected and quantified by separate coulometric cells.[12]

#### General Titration Procedure for Total Acid Gas Loading:

- Take a known volume of the rich amine sample.
- Dilute the sample with deionized water.
- Titrate the solution with a standardized solution of a strong acid (e.g., HCl) to a predetermined pH endpoint.
- The amount of acid consumed is used to calculate the total moles of absorbed acid gases.

## Analysis of Gas Composition

Objective: To determine the concentration of H<sub>2</sub>S and CO<sub>2</sub> in the inlet (sour) and outlet (sweet) gas streams.

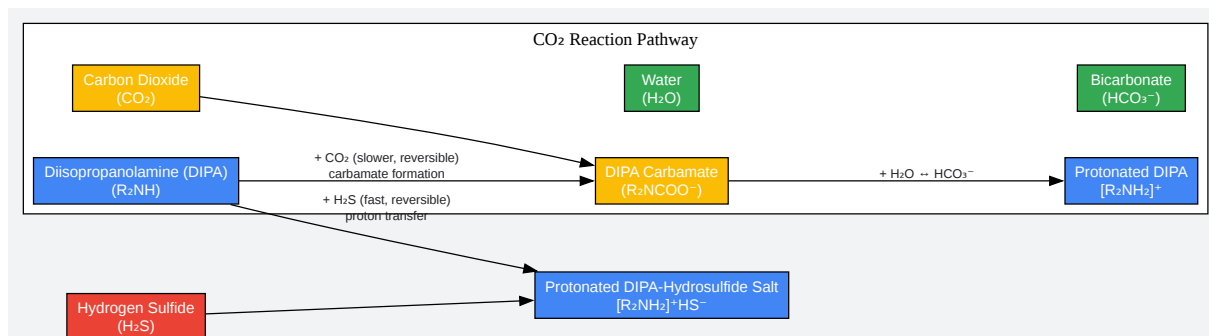
#### Method:

- Gas Chromatography (GC): A gas chromatograph equipped with a thermal conductivity detector (TCD) or a flame photometric detector (FPD) for sulfur compounds is commonly used.[5] The GC is calibrated with standard gas mixtures of known compositions.

## Visualizations

### Reaction Pathways of DIPA with H<sub>2</sub>S and CO<sub>2</sub>

The following diagram illustrates the chemical reactions that occur during the absorption of H<sub>2</sub>S and CO<sub>2</sub> by DIPA.

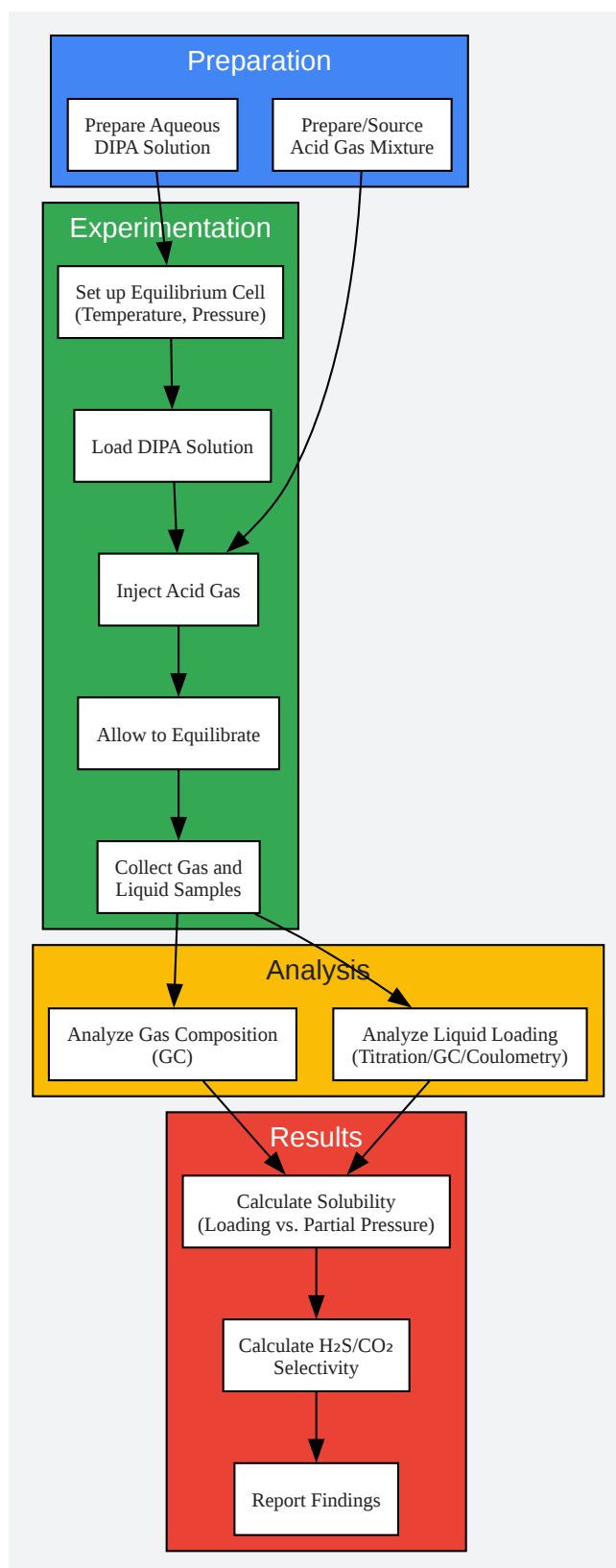


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Caption: Reaction pathways of DIPA with H<sub>2</sub>S and CO<sub>2</sub>.

## Experimental Workflow for DIPA Performance Evaluation

The diagram below outlines the general workflow for conducting experiments to evaluate the performance of DIPA in a laboratory setting.



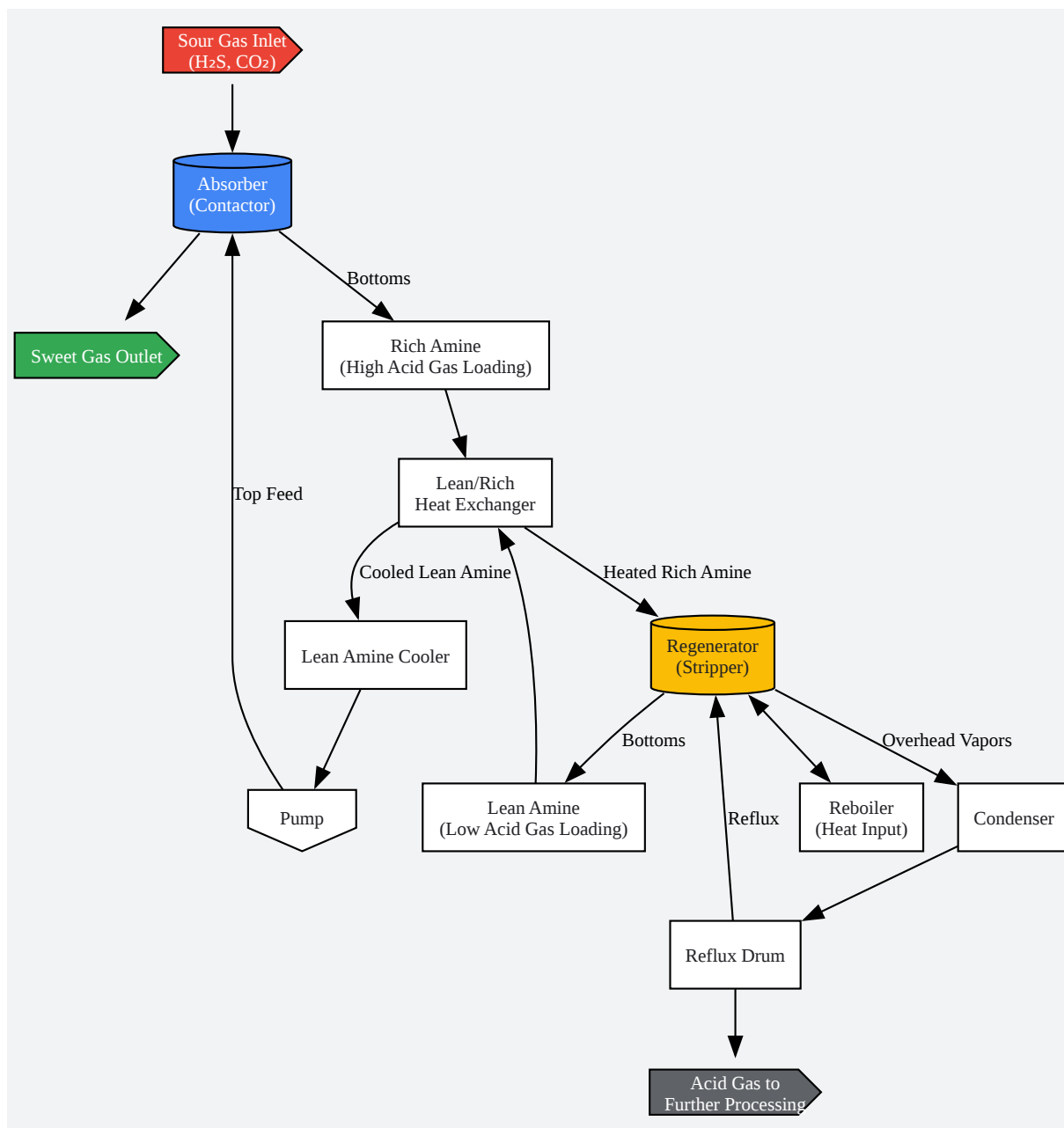
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Caption: Experimental workflow for DIPA performance evaluation.

## Logical Relationship in a Typical Amine Sweetening Process

This diagram illustrates the logical flow of a continuous amine sweetening process, including the absorption and regeneration stages.[\[13\]](#)





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Caption: Logical flow of a typical amine sweetening process.

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